

# An In-Depth Technical Guide to 3-Chloro-1-methylpyrrolidine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-Chloro-1-methylpyrrolidine

Cat. No.: B180657

[Get Quote](#)

This guide provides a comprehensive technical overview of **3-chloro-1-methylpyrrolidine**, a heterocyclic building block with significant applications in synthetic organic chemistry and drug discovery. We will delve into its chemical and physical properties, spectroscopic profile, synthesis, reactivity, and safety considerations, offering field-proven insights for researchers, scientists, and drug development professionals.

## Section 1: Core Chemical Identity and Properties

**3-Chloro-1-methylpyrrolidine** is a substituted pyrrolidine, a five-membered nitrogen-containing heterocycle.<sup>[1]</sup> The pyrrolidine ring is a prevalent scaffold in medicinal chemistry due to its three-dimensional structure, which allows for efficient exploration of pharmacophore space.<sup>[1]</sup> The introduction of a chlorine atom at the 3-position provides a reactive handle for further functionalization, making it a versatile intermediate.

### 1.1 Key Identifiers

The fundamental identifiers for **3-chloro-1-methylpyrrolidine** are summarized below for unambiguous reference.

Identifier	Value
CAS Number	10603-46-0[2]
Molecular Formula	C <sub>5</sub> H <sub>10</sub> ClN[2]
Molecular Weight	119.59 g/mol [2]
MDL Number	MFCD18347744[2]
SMILES	CN1CC(Cl)CC1[2]

## 1.2 Physicochemical Properties

While extensive physical property data for this specific compound is not broadly published, properties can be inferred from related structures like 1-methylpyrrolidine. It is expected to be a liquid at room temperature.

Property	Value	Notes
Appearance	Colorless to pale yellow liquid	Based on analogous compounds.
Storage	Sealed in dry, store in freezer, under -20°C[2]	Recommended for maintaining stability and preventing degradation.

## Section 2: Spectroscopic Profile

Structural elucidation of **3-chloro-1-methylpyrrolidine** and its reaction products relies on standard spectroscopic techniques. While a dedicated public database spectrum is not available, a predictive analysis based on established principles of NMR and IR spectroscopy is provided below.[3][4][5]

Diagram: Structure for NMR Analysis

Caption: Labeled structure of **3-chloro-1-methylpyrrolidine** for NMR assignment.

- <sup>1</sup>H NMR Spectroscopy: The proton NMR spectrum is expected to show five distinct signals.

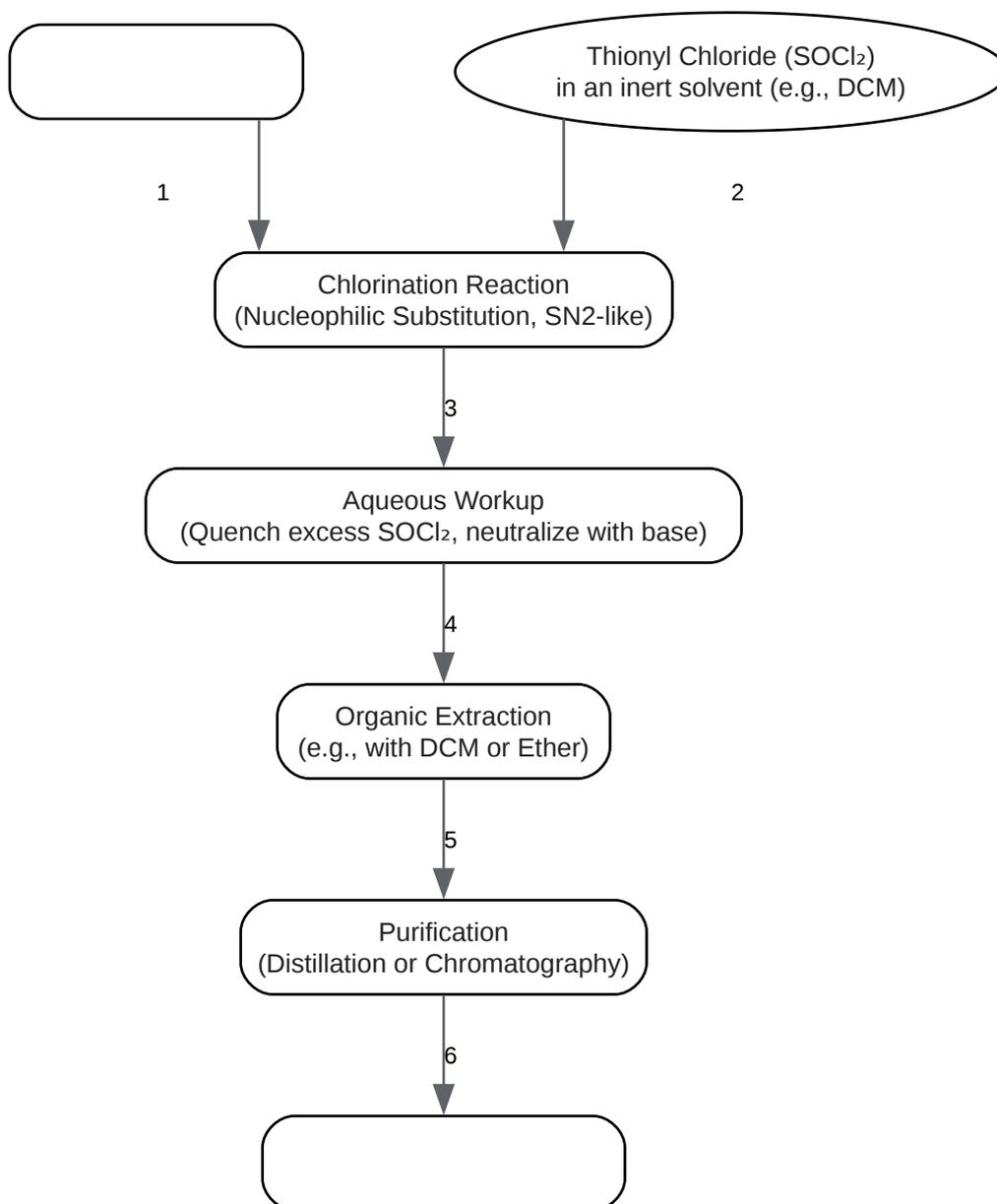
- ~2.4 ppm (singlet, 3H, a): The N-methyl protons would appear as a singlet, deshielded by the adjacent nitrogen atom.
- ~4.3 ppm (multiplet, 1H, c): The proton on the carbon bearing the chlorine (C3) would be the most deshielded aliphatic proton due to the electronegativity of the chlorine atom.
- ~2.5-3.5 ppm (multiplets, 6H, b, d, e): The remaining six protons on the pyrrolidine ring would appear as complex multiplets resulting from diastereotopicity and spin-spin coupling.
- <sup>13</sup>C NMR Spectroscopy: The carbon NMR spectrum would display four signals for the ring carbons and one for the methyl group.
  - ~60-65 ppm: The carbon atom attached to chlorine (C3) would be significantly downfield.
  - ~50-60 ppm: Carbons adjacent to the nitrogen (C2, C5).
  - ~42 ppm: The N-methyl carbon.
  - ~30-35 ppm: The remaining ring carbon (C4).
- IR Spectroscopy: The infrared spectrum would be characterized by C-H and C-N stretching vibrations.
  - 2750-2950 cm<sup>-1</sup>: Aliphatic C-H stretching from the methyl and methylene groups.<sup>[6]</sup>
  - 1050-1250 cm<sup>-1</sup>: C-N stretching vibrations.
  - 650-800 cm<sup>-1</sup>: C-Cl stretching vibration.

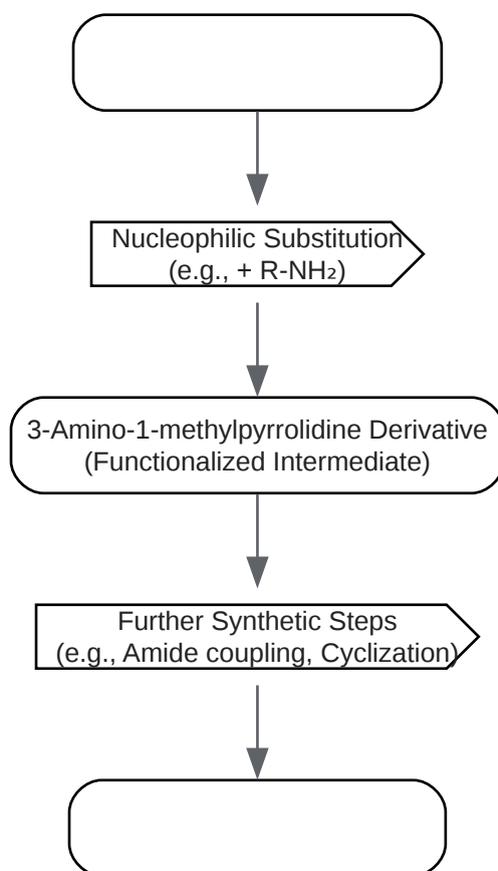
## Section 3: Synthesis and Reactivity

### 3.1 Synthetic Pathway

A common and logical approach to synthesizing **3-chloro-1-methylpyrrolidine** is through the chlorination of a readily available precursor, 1-methyl-3-pyrrolidinol. This transformation is typically achieved using a standard chlorinating agent like thionyl chloride (SOCl<sub>2</sub>).

Workflow: Synthesis from 1-Methyl-3-pyrrolidinol





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Pyrrolidine in Drug Discovery: A Versatile Scaffold for Novel Biologically Active Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 10603-46-0|3-Chloro-1-methylpyrrolidine|BLD Pharm [bldpharm.com]
- 3. researchgate.net [researchgate.net]
- 4. m.youtube.com [m.youtube.com]
- 5. www2.chem.wisc.edu [www2.chem.wisc.edu]

- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 3-Chloro-1-methylpyrrolidine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b180657#3-chloro-1-methylpyrrolidine-cas-number-and-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)